

An In-depth Technical Guide to Tridecyl Phosphate: Synonyms, Properties, and Analytical Considerations

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Compound of Interest

Compound Name: *Tridecyl phosphate*

Cat. No.: *B010036*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tridecyl phosphate**, a versatile organophosphate compound. While its direct application in drug development and specific signaling pathways remains an area of limited public research, this document consolidates available information on its common synonyms, alternative names, and general methodologies for the synthesis and analysis of similar long-chain alkyl phosphates. This guide is intended to serve as a foundational resource for researchers and professionals in the scientific community.

Common Synonyms and Alternative Names

Tridecyl phosphate is a broad term that can refer to several related chemical entities. The nomenclature often varies based on the number of tridecyl groups attached to the phosphate moiety (mono-, di-, or tri-) and whether it exists as a free acid or a salt. Understanding these variations is crucial for accurate identification in scientific literature and chemical databases.

Below is a summary of common synonyms and alternative names for various forms of **tridecyl phosphate**, along with their respective Chemical Abstracts Service (CAS) numbers for unambiguous identification.

Name	Synonyms and Alternative Names	CAS Number
Tridecyl Phosphate (general)	Phosphoric acid, tridecyl ester; Tridecyl alcohol, phosphate	56831-62-0[1]
Monotridecyl Phosphate	Tridecyl dihydrogen phosphate; Tridecyl acid phosphate; 1-Tridecanol, dihydrogen phosphate; Phosphoric acid, monotridecyl ester	5116-94-9[2]
Tris(tridecyl) Phosphate	Phosphoric acid, tris(tridecyl) ester; Tri(tridecyl) phosphate	3033-37-2[3]
Tridecyl Phosphate, 2-ethylhexylamine salt	Tridecyl dihydrogen phosphate, compound with 2-ethyl-1-hexylamine (1:1)	15567-30-3[4]
Sodium Tridecyl Phosphate	1-Tridecanol, phosphate, sodium salt	68647-24-5[5]
Isotridecyl Phosphate	Phosphoric acid, monoisotridecyl ester	50977-11-2[6]

Note: The term "**tridecyl phosphate**" can sometimes be used interchangeably in literature, making it essential to refer to the specific CAS number for precise identification.

Experimental Protocols: General Methodologies

Detailed experimental protocols specifically for **tridecyl phosphate** are not widely available in peer-reviewed literature. However, general methods for the synthesis and analysis of long-chain alkyl phosphates can be adapted. The following sections outline such generalized procedures.

Synthesis of Alkyl Phosphates

A common method for synthesizing trialkyl phosphates involves the reaction of an alcohol with a phosphorylating agent, such as phosphorus oxychloride (POCl_3). The following is a

generalized protocol based on the synthesis of similar compounds like trioctyl phosphate.

Materials:

- Tridecanol
- Phosphorus oxychloride (POCl_3)
- Anhydrous organic solvent (e.g., toluene, dichloromethane)
- Base (e.g., triethylamine, pyridine) to neutralize HCl byproduct
- Alkaline solution (e.g., sodium hydroxide or sodium carbonate) for neutralization
- Hot water for washing
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- **Reaction Setup:** In a reaction vessel equipped with a stirrer, dropping funnel, and a reflux condenser connected to an acid trap, dissolve tridecanol in an anhydrous organic solvent.
- **Phosphorylation:** Cool the solution in an ice bath. Slowly add phosphorus oxychloride dropwise while maintaining the temperature between 0 and 5 °C. The molar ratio of alcohol to phosphorus oxychloride will determine the primary product (e.g., a 3:1 ratio favors the trialkyl phosphate). A base is typically added to scavenge the HCl produced during the reaction.
- **Reaction Monitoring:** After the addition is complete, allow the reaction to warm to room temperature and stir for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:**
 - **Neutralization:** Once the reaction is complete, neutralize the crude product with an alkaline solution.

- Washing: Wash the organic layer with hot water to remove any remaining salts and water-soluble impurities.
- Drying and Solvent Removal: Dry the organic layer over an anhydrous drying agent, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude **tridecyl phosphate** can be further purified by vacuum distillation or column chromatography if necessary.

Analytical Methods

The analysis of long-chain alkyl phosphates like **tridecyl phosphate** typically involves chromatographic techniques.

Instrumentation:

- Gas chromatograph with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS) detector.
- Capillary column suitable for the analysis of high-boiling point compounds (e.g., a non-polar or medium-polarity column like DB-5ms or DB-17ms).

Sample Preparation:

- Dissolve the **tridecyl phosphate** sample in a suitable organic solvent (e.g., hexane, ethyl acetate).
- If analyzing from a complex matrix (e.g., biological fluid, environmental sample), a liquid-liquid extraction or solid-phase extraction (SPE) may be necessary to isolate the analyte and remove interfering substances.

GC Conditions (Example):

- Injector Temperature: 250-300 °C
- Oven Temperature Program: Start at a lower temperature (e.g., 100 °C), hold for a few minutes, then ramp up to a final temperature of 280-320 °C.

- Carrier Gas: Helium or Nitrogen at a constant flow rate.
- Detector Temperature (FID): 300-350 °C

Instrumentation:

- HPLC system with a UV detector (if the analyte has a chromophore, which **tridecyl phosphate** does not) or, more suitably, an Evaporative Light Scattering Detector (ELSD) or a Mass Spectrometer (MS) detector.
- Reversed-phase C18 or C8 column.

Sample Preparation:

- Dissolve the sample in a solvent compatible with the mobile phase (e.g., acetonitrile, methanol).
- Filter the sample through a 0.45 µm filter before injection.

HPLC Conditions (Example for LC-MS):

- Mobile Phase: A gradient of water and an organic solvent like acetonitrile or methanol, often with a small amount of formic acid or ammonium acetate to improve ionization.
- Flow Rate: 0.5 - 1.0 mL/min.
- Column Temperature: 30-40 °C.
- Ionization Source (MS): Electrospray Ionization (ESI) in positive or negative mode, depending on the analyte's ability to be ionized.

Signaling Pathways and Drug Development Applications

A thorough review of the scientific literature did not yield specific information on signaling pathways directly modulated by **tridecyl phosphate** or its extensive use as a primary active component in drug development. While organophosphates as a class have known biological

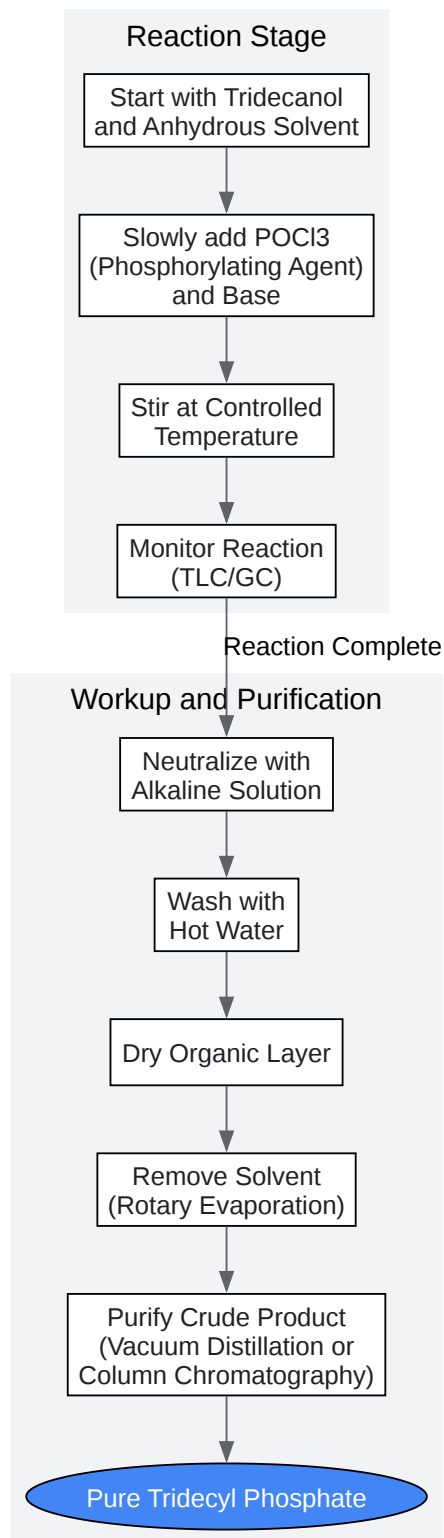
activities, often related to enzyme inhibition, specific data for **tridecyl phosphate** in a therapeutic context is not publicly available.

The physical properties of long-chain alkyl phosphates, such as their surfactant nature, suggest potential applications as excipients in drug formulations, for example, as emulsifiers, solubilizers, or penetration enhancers in topical or transdermal delivery systems. However, specific examples and detailed studies involving **tridecyl phosphate** in these roles are not well-documented in the accessible scientific literature.

Visualizations

As no specific signaling pathways or complex experimental workflows involving **tridecyl phosphate** were identified in the literature, a representative workflow for the general synthesis of trialkyl phosphates is provided below.

Generalized Workflow for Trialkyl Phosphate Synthesis



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Caption: Generalized workflow for the synthesis of trialkyl phosphates.

Conclusion

Tridecyl phosphate represents a family of organophosphate compounds with varied nomenclature. While its primary applications appear to be in industrial settings as plasticizers, lubricants, and surfactants, its role in drug development and interaction with specific biological signaling pathways is not well-documented in the public domain. The information provided in this guide on synonyms and general experimental methodologies for similar compounds offers a starting point for researchers interested in exploring the potential of **tridecyl phosphate** in pharmaceutical and scientific applications. Further research is warranted to elucidate its biological effects and potential therapeutic applications.

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